

# Decomposition of strontium thiosulphate solutions over time

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## Compound of Interest

Compound Name: Strontium thiosulphate

Cat. No.: B079881

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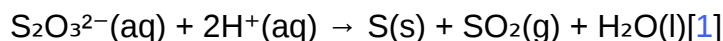
## Strontium Thiosulphate Solutions: Technical Support Center

Welcome to the technical support center for the handling and analysis of **strontium thiosulphate** solutions. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and questions related to the decomposition of these solutions over time.

### Frequently Asked Questions (FAQs)

Q1: Why is my clear **strontium thiosulphate** solution turning cloudy or forming a precipitate?

A1: The cloudiness or precipitate you are observing is likely due to the decomposition of the thiosulphate ion ( $\text{S}_2\text{O}_3^{2-}$ ), especially in acidic conditions.<sup>[1]</sup> This decomposition results in the formation of solid, elemental sulfur, which is insoluble in water and appears as a milky or yellowish precipitate.<sup>[1]</sup> The overall reaction in the presence of acid is:



Aqueous solutions of thiosulphate are generally stable in neutral or basic conditions.<sup>[1]</sup>

Q2: What factors can accelerate the decomposition of my **strontium thiosulphate** solution?

A2: Several factors can accelerate decomposition:

- Low pH (Acidic Conditions): This is the most significant factor.<sup>[1]</sup> Even exposure to atmospheric carbon dioxide can lower the pH and initiate decomposition over time.<sup>[2]</sup>
- Presence of Metal Ions: Certain metal ions, like copper(II), can catalyze the decomposition of thiosulphate.<sup>[3]</sup>
- Increased Temperature: Higher temperatures generally increase the rate of chemical reactions, including the decomposition of thiosulphate.
- Exposure to Light: While less documented for thiosulphates, UV light can be a catalyst for various chemical decompositions. It is good practice to store solutions in amber bottles.

Q3: What are the expected decomposition products of **strontium thiosulphate** in an aqueous solution?

A3: The primary decomposition products in an acidic aqueous solution are elemental sulfur (S), which appears as a solid precipitate, and sulfur dioxide (SO<sub>2</sub>), which is a gas but is also soluble in water.<sup>[1]</sup> In air, **strontium thiosulphate** can decompose to form strontium sulfate (SrSO<sub>4</sub>) and sulfur.<sup>[4][5]</sup>

Q4: How can I prepare a stable stock solution of **strontium thiosulphate**?

A4: To prepare a more stable solution, consider the following:

- Use high-purity, recently boiled, and cooled deionized or distilled water to minimize dissolved gases like CO<sub>2</sub>.
- Prepare the solution at a neutral or slightly alkaline pH. A small amount of a base, such as sodium carbonate, can be added as a stabilizer.
- Store the solution in a tightly sealed, amber glass bottle to protect it from light and atmospheric CO<sub>2</sub>.
- Store at a cool, consistent temperature.

Q5: Is there a difference in stability between **strontium thiosulphate** and sodium thiosulphate solutions?

A5: While the fundamental chemistry of the thiosulphate ion is the same, there can be differences in solubility and crystal properties. **Strontium thiosulphate** is moderately soluble in water.[4][5] The literature notes that aqueous solutions of **strontium thiosulphate** have a tendency to decompose, which can hinder the growth of large single crystals.[6][7]

## Troubleshooting Guides

Issue 1: Unexpected precipitate formation during an experiment.

- Check the pH of your solution: Use a calibrated pH meter. If the pH is acidic, this is the likely cause.
- Review your reagents: Ensure that none of the other reagents being added are acidic or contain metal catalysts.
- Control the temperature: If the experiment is run at elevated temperatures, consider if the decomposition is accelerated and if the experimental temperature can be lowered.
- Consider the age of the solution: If you are using an older stock solution, it may have already begun to decompose. It is often best to use freshly prepared solutions.

Issue 2: Inconsistent results in titrations or other quantitative analyses.

- Standardize your solution frequently: Due to its potential for decomposition, the concentration of a **strontium thiosulphate** solution can change over time. It is crucial to standardize it against a primary standard before use.
- Minimize reaction time in acidic media: If your analysis involves an acidic step, perform the titration or measurement quickly and with efficient stirring to minimize decomposition.[2]
- Maintain a consistent temperature: Variations in temperature can affect reaction rates and lead to inconsistent results.

## Experimental Protocols

Protocol 1: Monitoring the Decomposition of **Strontium Thiosulphate** under Acidic Conditions

This protocol uses the formation of colloidal sulfur to monitor the decomposition rate by measuring the opacity of the solution.<sup>[1]</sup>

#### Materials:

- 0.1 M **Strontium Thiosulphate** ( $\text{SrS}_2\text{O}_3$ ) solution
- 1.0 M Hydrochloric Acid (HCl)
- Deionized water
- Spectrophotometer or a light sensor with a stable light source
- Cuvettes or a clear reaction vessel
- Stir plate and stir bar
- Stopwatch

#### Methodology:

- Prepare a series of **strontium thiosulphate** solutions with varying concentrations by diluting the 0.1 M stock solution with deionized water.
- Place a known volume of the **strontium thiosulphate** solution into a cuvette or reaction vessel.
- Place the vessel in the spectrophotometer or in front of the light sensor and start stirring at a constant rate.
- Initiate the reaction by adding a small, known volume of 1.0 M HCl and simultaneously start the stopwatch.
- Record the absorbance or light transmittance at regular time intervals until the solution becomes opaque or a significant change is observed.
- The rate of reaction can be determined by plotting the change in absorbance/transmittance against time.

## Protocol 2: Preparation of **Strontium Thiosulphate** Pentahydrate Crystals

This protocol describes a method for synthesizing **strontium thiosulphate** crystals.<sup>[4][5]</sup>

### Materials:

- Sodium Thiosulphate ( $\text{Na}_2\text{S}_2\text{O}_3$ )
- Strontium Chloride ( $\text{SrCl}_2$ )
- Deionized water
- Beakers
- Filter paper

### Methodology:

- Prepare separate aqueous solutions of sodium thiosulphate and strontium chloride.
- Slowly add the sodium thiosulphate solution to the strontium chloride solution with stirring. The following reaction will occur:  $\text{SrCl}_2(\text{aq}) + \text{Na}_2\text{S}_2\text{O}_3(\text{aq}) \rightarrow \text{SrS}_2\text{O}_3(\text{s}) + 2\text{NaCl}(\text{aq})$ .
- **Strontium thiosulphate** is moderately soluble, so the solution may need to be concentrated to induce crystallization. Evaporate the water at a low temperature to avoid decomposition.<sup>[4][5]</sup>
- Cool the solution to allow the **strontium thiosulphate** pentahydrate ( $\text{SrS}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ ) crystals to form.
- Collect the crystals by filtration and wash them with a small amount of cold water.
- Dry the crystals at room temperature.

## Data Presentation

Table 1: Effect of Initial Concentration on Decomposition Time

Trial	[SrS <sub>2</sub> O <sub>3</sub> ] (M)	[HCl] (M)	Time to Opacity (s)
1	0.05	0.1	
2	0.04	0.1	
3	0.03	0.1	
4	0.02	0.1	
5	0.01	0.1	

Table 2: Effect of Temperature on Decomposition Rate

Trial	[SrS <sub>2</sub> O <sub>3</sub> ] (M)	[HCl] (M)	Temperature (°C)	Rate Constant (k)
1	0.025	0.1	25	
2	0.025	0.1	35	
3	0.025	0.1	45	

## Visualizations

Caption: Decomposition pathway of **strontium thiosulphate** in acidic conditions.

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